

# N,N-dimethylethylamine CAS number and synonyms

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## Compound of Interest

Compound Name: *N,N-dimethylethylamine*

Cat. No.: *B1200065*

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## An In-depth Technical Guide to N,N-Dimethylethylamine

**N,N-Dimethylethylamine**, a versatile tertiary amine, serves as a crucial component in a multitude of industrial applications. This guide provides a comprehensive overview of its chemical and physical properties, synthesis protocols, and significant roles in various manufacturing processes, with a particular focus on its function as a catalyst.

## Chemical Identity and Synonyms

**N,N-Dimethylethylamine** is an organic compound with the chemical formula  $C_4H_{11}N$ .<sup>[1][2][3]</sup> It is a colorless to pale yellow, volatile liquid with a characteristic strong, fishy, or ammonia-like odor.<sup>[2][4][5]</sup>

The primary identifier for this compound is its CAS (Chemical Abstracts Service) number:

- CAS Number: 598-56-1<sup>[1][3][4][5][6][7]</sup>

It is also known by several synonyms in scientific literature and industrial contexts:

- N,N-Dimethylethanamine<sup>[1][3][4][6]</sup>
- Dimethylethylamine<sup>[1][4][6]</sup>
- N-Ethyl(dimethylamine)<sup>[4][6][7]</sup>

- Ethyl(dimethyl)amine[2][3]
- DMEA[3][7]

## Physicochemical and Safety Data

A summary of the key quantitative data for **N,N-Dimethylethylamine** is presented in the tables below for easy reference and comparison.

Table 1: Physicochemical Properties of **N,N-Dimethylethylamine**

Property	Value
Molecular Formula	C4H11N[1][3][6][7]
Molecular Weight	73.14 g/mol [1][2][4][7]
Appearance	Clear, colorless to light yellow liquid[1][2][4]
Density	0.675 g/mL at 25 °C[1][2][4]
Boiling Point	36-38 °C[1][2][4]
Melting Point	-140 °C[2][4]
Flash Point	-28 °C (-18.4 °F) (closed cup)[8][9]
Refractive Index	n20/D 1.372[1][4]
Vapor Pressure	527 hPa at 20 °C[9]
pKa (conjugate acid)	10.16 (in H2O)[3]
Water Solubility	Soluble[4][5]

Table 2: Safety and Hazard Information

Parameter	Value
Explosive Limits	0.9-11.2% (v/v)[4][9]
Autoignition Temperature	190 °C[9]
GHS Hazard Statements	H225, H302, H314, H332[3][8]
GHS Signal Word	Danger[3][8]
Storage Class	3 (Flammable liquids)[8][9]

## Experimental Protocols

### Synthesis of N,N-Dimethylethylamine via Reductive Amination of N,N-Dimethylacetamide

This method involves the catalytic hydrogenation of N,N-Dimethylacetamide in the presence of an auxiliary amine.

Materials:

- N,N-Dimethylacetamide
- Dimethylamine (DMA)
- Hydrogen (H<sub>2</sub>) gas
- Copper-based catalyst (e.g., Cu0203 Engelhard)
- Fixed bed reactor
- Gas chromatograph (GC) for analysis

Procedure:

- Prepare a mixture of N,N-Dimethylacetamide, Dimethylamine (DMA), and Hydrogen (H<sub>2</sub>) with a molar composition of 1:3:30 (amide:auxiliary amine:H<sub>2</sub>).
- Pack a fixed bed reactor with 5 g of the copper-based catalyst.

- Preheat the reactant mixture and introduce it continuously to the catalyst bed at a rate of 2 g of amide per hour.
- Maintain the reactor temperature at 250 °C and operate at a pressure of 10 bars.
- Continuously monitor the product stream at the reactor outlet using an on-line GC to analyze the composition.
- The expected product composition (by area%) is approximately 96.1% **N,N-Dimethylethylamine**, 2.8% N,N-Dimethylamine, and 0.8% Diethylamine.[\[10\]](#)

## Application as a Catalyst in Foundry Sand Core Production (Cold-Box Process)

**N,N-Dimethylethylamine** is used as a gaseous catalyst to cure a polyurethane binder in the cold-box process for manufacturing sand cores.

Materials:

- Silica sand (or other aggregate like olivine, zircon)
- Polyurethane binder system (typically a two-part system: a phenolic resin and an isocyanate resin)
- Gaseous **N,N-Dimethylethylamine** (curing catalyst)
- Core box (mold for the core)
- Gassing apparatus to deliver the catalyst

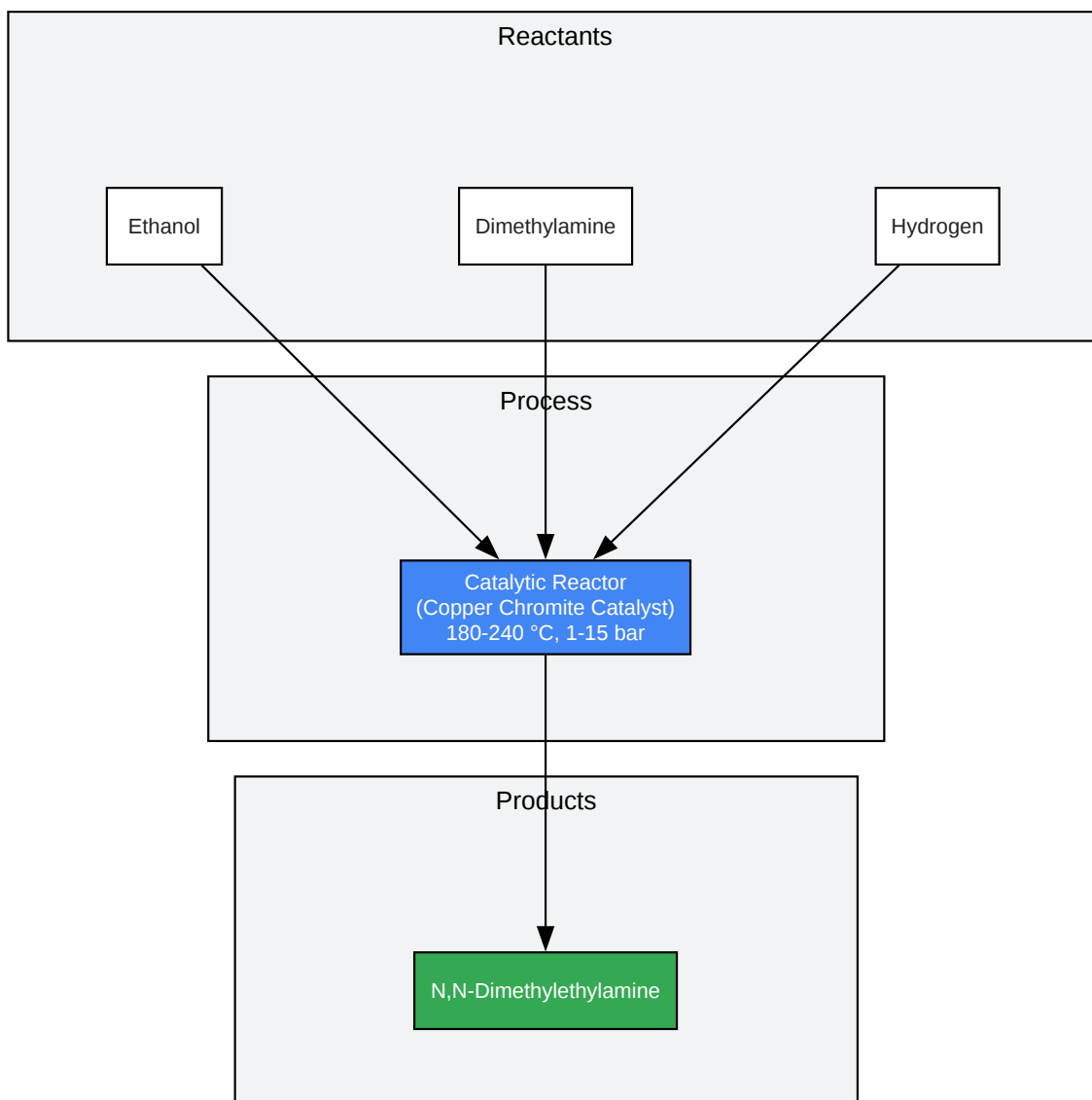
Procedure:

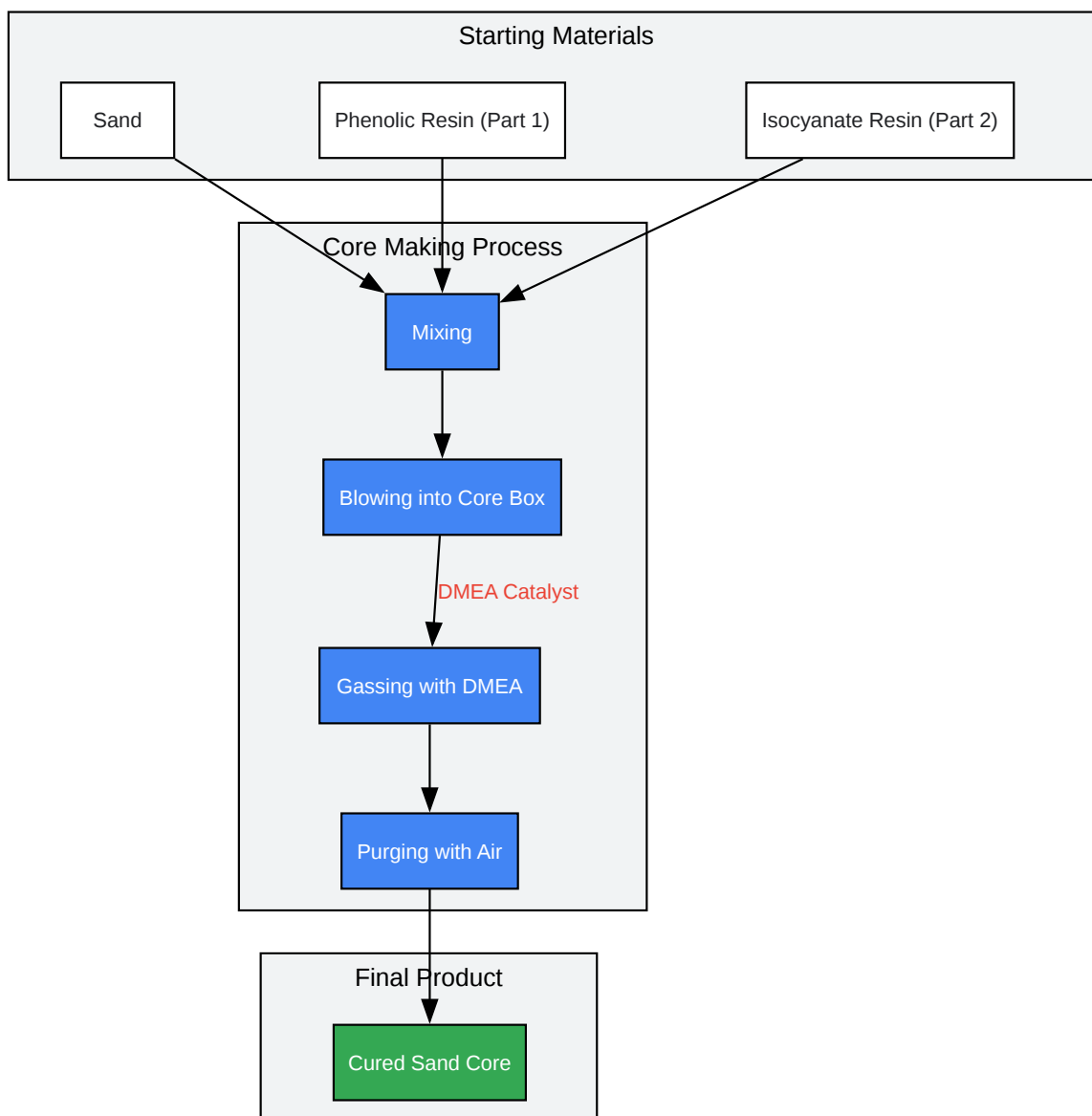
- Prepare the foundry mix by thoroughly mixing the silica sand with the two parts of the polyurethane binder. The binder loading is typically around 1.05 wt.% based on the total weight of the sand.[\[1\]](#)
- Blow the sand-binder mixture into the core box, ensuring it is filled completely and compacted to form the desired shape.

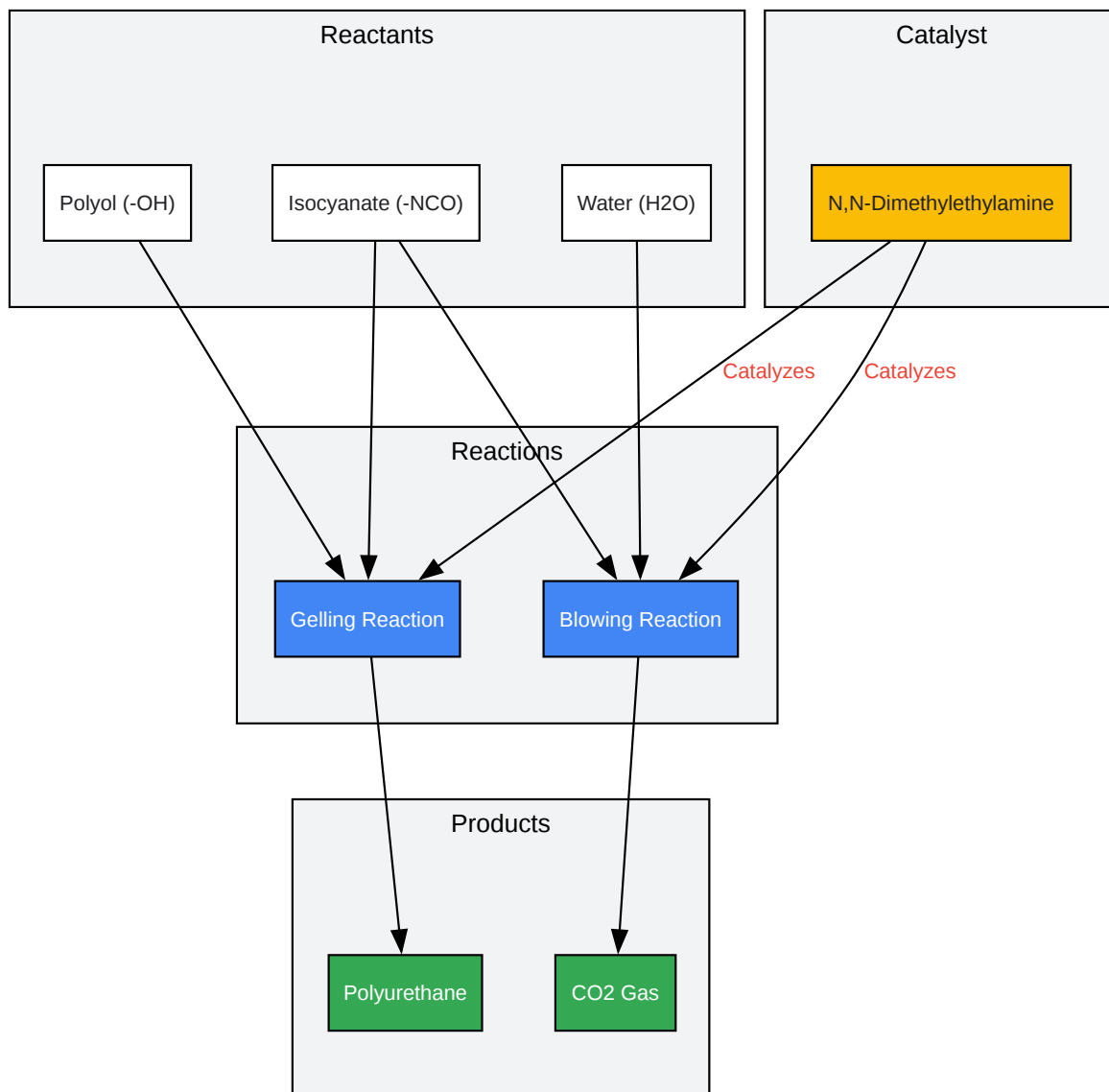
- Introduce gaseous **N,N-Dimethylethylamine** into the core box. The amine catalyst is carried by a high-pressure gas (e.g., compressed air).
- The **N,N-Dimethylethylamine** permeates the sand mix and catalyzes the polymerization reaction between the phenolic resin and the isocyanate, causing the binder to harden and cure the core.
- After the gassing stage, purge the core box with compressed air to remove any residual amine catalyst.
- Once the core is fully cured and purged, it can be ejected from the core box.

## Visualized Workflows and Relationships

The following diagrams, generated using the DOT language, illustrate key processes and relationships involving **N,N-Dimethylethylamine**.







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